4-Chloro-5-methylpyridin-2-OL solubility and stability

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Compound of Interest

Compound Name:	*4-Chloro-5-methylpyridin-2-OL*
CAS No.:	*1227592-83-7*
Cat. No.:	*B11810044*

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Comprehensive Technical Guide on the Solubility, Stability, and Reactivity of **4-Chloro-5-methylpyridin-2-ol**

Executive Summary

4-Chloro-5-methylpyridin-2-ol (CAS: 1227592-83-7)[1] occupies a unique dual role in modern chemistry. For synthetic and medicinal chemists, it serves as a highly versatile halogenated building block, offering strategic handles for cross-coupling reactions and complex molecular architecture construction[2]. Conversely, environmental scientists increasingly recognize halogenated pyridinols as emerging heterocyclic nitrogenous disinfection byproducts (N-DBPs) in drinking water systems[3]. This whitepaper synthesizes the physicochemical dynamics, solubility constraints, and kinetic stability of **4-chloro-5-methylpyridin-2-ol**, providing researchers with self-validating protocols for handling this compound in both synthetic and analytical workflows.

Physicochemical Profiling & Tautomeric Dynamics

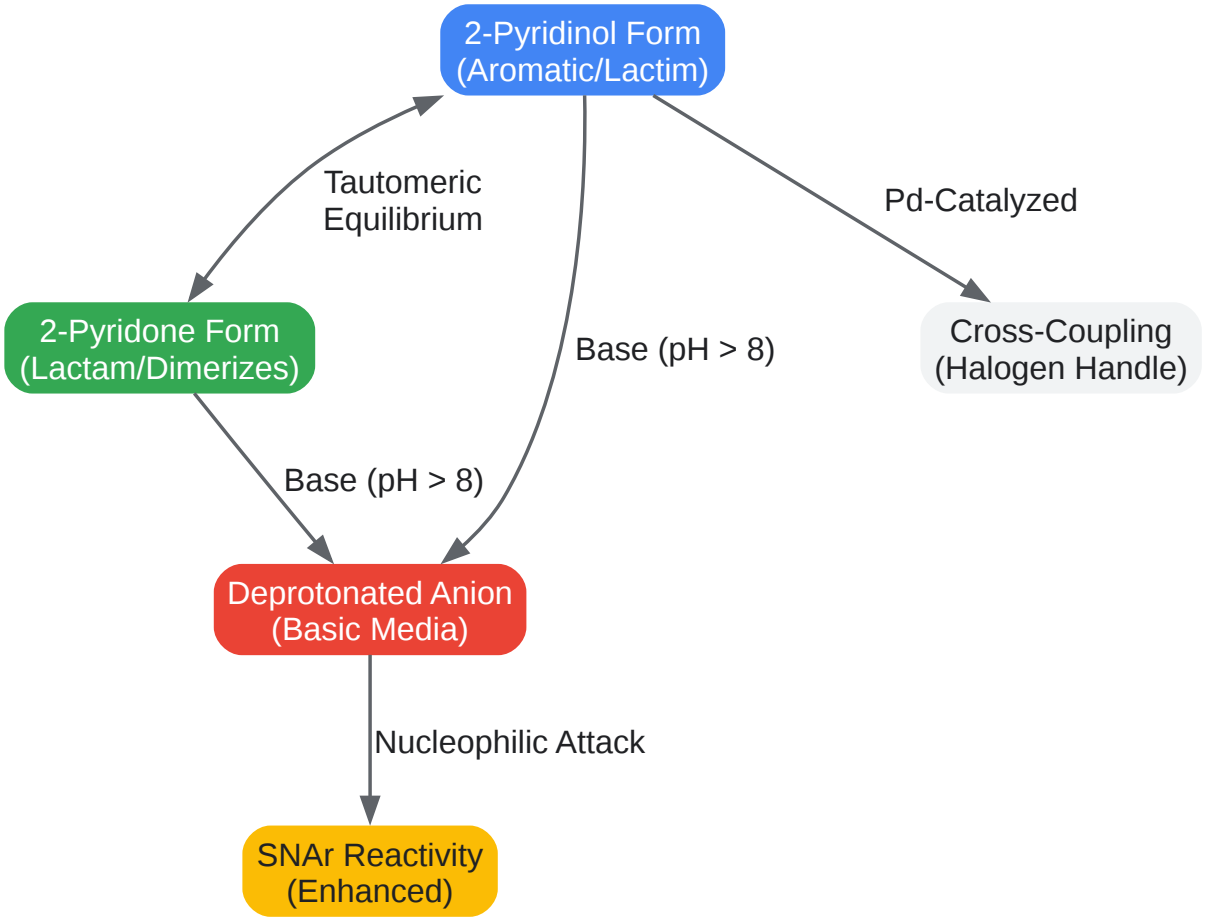
The behavior of **4-chloro-5-methylpyridin-2-ol** is fundamentally dictated by lactam-lactim tautomerism—the equilibrium between its 2-hydroxypyridine (aromatic) and 2-pyridone (lactam)

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forms.

The introduction of the 4-chloro and 5-methyl substituents significantly alters the electronic distribution of the pyridinol ring[2]. The electron-withdrawing nature of the chlorine atom increases the acidity of the hydroxyl group, while the electron-donating methyl group provides localized steric bulk and lipophilicity. In non-polar environments or solid state, the compound predominantly exists as a hydrogen-bonded pyridone dimer, which severely restricts its baseline aqueous solubility.

In basic media, the hydroxyl group deprotonates to form a phenoxide-like anion. This deprotonation is a critical mechanistic switch: it transforms the ring into a strongly activated system, drastically enhancing the rate of nucleophilic aromatic substitution (SNAr) at the halogenated positions[2].



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Fig 1: Tautomeric equilibrium and pH-dependent reactivity pathways of **4-chloro-5-methylpyridin-2-ol**.

Solubility Dynamics and Co-Solvent Strategies

Because halogenated pyridinols form robust intermolecular hydrogen bonds, achieving functional concentrations for cell-based assays or homogeneous catalysis requires strategic solvent selection. Relying solely on aqueous buffers often leads to erratic precipitation.

To circumvent this, researchers must utilize specific co-solvent systems. Mixtures of DMSO and PEG-400 (<5% v/v) are highly recommended. Causality dictates this choice: DMSO disrupts the strong hydrogen-bonded pyridone dimers, while PEG-400 maintains the compound's stability in solution by preventing rapid re-aggregation, thereby enhancing overall solubility without compromising the integrity of biological assays[2].

Quantitative Solubility & Stability Profile

Table 1: Representative Physicochemical Data for **4-Chloro-5-methylpyridin-2-ol**

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Environment / Solvent	Apparent Solubility	Kinetic Stability (t½)	Mechanistic Rationale
Aqueous (pH 4.0 - 6.0)	< 0.1 mg/mL	> 120 hours	Pyridine nitrogen protonation stabilizes the ring against oxidative degradation[4].
Aqueous (pH > 8.0)	> 2.5 mg/mL	< 24 hours	Deprotonation yields a soluble phenoxide anion, but increases susceptibility to SNAr and degradation[2].
5% DMSO / PEG-400	> 10.0 mg/mL	> 72 hours	Co-solvents disrupt pyridone dimerization, maintaining stability while maximizing solubility[2].
Chloraminated Water	Trace (µg/L)	~ 48 - 96 hours	Reacts with residual chloramine, acting as an emerging N-DBP in environmental matrices[3],[5].

Chemical Stability & Environmental Fate

The stability of **4-chloro-5-methylpyridin-2-ol** is highly context-dependent.

- Synthetic Stability: Generally, halogenated pyridinols are relatively stable in moderately acidic conditions (pH 4-6)[4]. In these environments, the protonation of the pyridine nitrogen shields the electron-rich core from electrophilic attack.
- Environmental Fate (N-DBPs): In the context of municipal water treatment, halogenated pyridinols have been identified as a new group of heterocyclic nitrogenous DBPs[3]. Advanced analytical techniques, specifically liquid chromatography coupled with triple time-

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of-flight mass spectrometry (LC-triple TOF MS), are required to identify these trace-level halogenated pyridinols in complex drinking water matrices[5]. Their degradation kinetics in distribution systems are directly proportional to the concentration of residual disinfectants, with chlorine driving faster degradation than chloramine[5].

Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic justification to prevent false-positive data artifacts.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

Objective: To determine the true thermodynamic solubility, avoiding kinetic supersaturation artifacts.

- Preparation: Add an excess of solid **4-chloro-5-methylpyridin-2-ol** (approx. 20 mg) to a 2 mL glass vial. Causality: Glass is used to prevent the lipophilic methyl-pyridine core from adsorbing to plasticizer-rich polypropylene tubes.
- Equilibration: Add 1 mL of the target buffer (e.g., 5% DMSO/PEG-400 in PBS). Seal and agitate at 300 RPM at 25°C for 48 hours. Causality: 48 hours ensures the transition from kinetic dissolution to a true thermodynamic equilibrium state.
- Phase Separation: Subject the suspension to ultracentrifugation at 15,000 x g for 15 minutes. Causality: Ultracentrifugation is prioritized over syringe filtration. Halogenated aromatics frequently exhibit non-specific binding to standard PTFE or nylon filter membranes, which would artificially lower the quantified solubility.
- Quantification: Decant the supernatant, dilute 1:100 in mobile phase, and analyze via HPLC-UV (λ = 254 nm).

Protocol B: Accelerated Stability and N-DBP Fate Screening

Objective: To map the degradation kinetics of the compound under environmental oxidative stress.

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- Matrix Spiking: Prepare a 100 µg/L solution of **4-chloro-5-methylpyridin-2-ol** in ultrapure Milli-Q water buffered to pH 8.0.
- Oxidative Challenge: Introduce 2.0 mg/L of pre-formed monochloramine. Causality: Simulates standard drinking water distribution conditions where N-DBPs interact with residual disinfectants[5].
- Quenching & Extraction: At specific time intervals (0, 24, 48, 72 hours), withdraw 10 mL aliquots and immediately quench residual chloramine with ascorbic acid. Extract using 2 mL of methyl tertiary butyl ether (MTBE)[5].
- HRMS Analysis: Analyze the organic phase using LC-triple TOF MS to quantify the parent compound decay and identify downstream degradation artifacts[5].



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Fig 2: Self-validating high-throughput workflow for thermodynamic solubility and stability screening.

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